

Application Note: Mass Spectrometry

Fragmentation Analysis of 4-Butylphenol-d5

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Compound of Interest

Compound Name: 4-Butylphenol-d5

Cat. No.: B15622591

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed analysis of the electron ionization (EI) mass spectrometry fragmentation pattern of **4-Butylphenol-d5**. It includes a summary of expected fragment ions, a comprehensive experimental protocol for analysis by gas chromatography-mass spectrometry (GC-MS), and a visual representation of the primary fragmentation pathway. This guide is intended to assist researchers in identifying and quantifying **4-Butylphenol-d5** in various matrices.

Introduction

4-Butylphenol is an organic compound used in the manufacturing of resins, plastics, and other industrial products. Deuterium-labeled internal standards, such as **4-Butylphenol-d5**, are crucial for the accurate quantification of the parent compound in complex environmental and biological samples. Understanding the mass spectrometry fragmentation pattern of **4-Butylphenol-d5** is essential for developing robust analytical methods using techniques like GC-MS. In electron ionization mass spectrometry, alkylphenols undergo characteristic fragmentation, primarily through cleavage of the alkyl chain.

Predicted Mass Fragmentation Pattern

Under electron ionization (EI), **4-Butylphenol-d5** is expected to undergo fragmentation primarily at the benzylic position due to the stability of the resulting cation. Assuming the five deuterium atoms are located on the aromatic ring, the key fragmentation pathway involves the loss of a propyl radical.

The molecular ion of **4-Butylphenol-d5** ($[M]^+\bullet$) would have a mass-to-charge ratio (m/z) of 155. The most significant fragmentation is the benzylic cleavage, which involves the breaking of the $C\alpha$ - $C\beta$ bond of the butyl group. This results in the loss of a propyl radical ($\bullet C_3H_7$), leading to the formation of a stable hydroxytropylium-d5 ion or a related resonance-stabilized structure.

Table 1: Predicted Quantitative Data for Major Fragments of **4-Butylphenol-d5**

Fragment Description	Proposed Structure	m/z (amu)	Relative Abundance (%)
Molecular Ion	$[C_{10}H_8D_5O]^+\bullet$	155	Moderate
Benzylic Cleavage Fragment	$[C_7H_2D_5O]^+$	112	High (Base Peak)

Note: Relative abundance is predicted based on the typical fragmentation of alkylphenols where benzylic cleavage leads to the base peak.

Experimental Protocol: GC-MS Analysis

This protocol outlines a general procedure for the analysis of **4-Butylphenol-d5** using a standard gas chromatograph coupled to a mass spectrometer.

3.1. Sample Preparation (Example for Water Samples)

- To a 10 mL water sample, add a known concentration of **4-Butylphenol-d5** as an internal standard.
- Adjust the pH of the sample to < 2 using a suitable acid (e.g., HCl).

- Perform a liquid-liquid extraction with an appropriate solvent like dichloromethane or methyl tert-butyl ether (MTBE).
- Dry the organic extract over anhydrous sodium sulfate.
- Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.
- The sample is now ready for GC-MS analysis.

3.2. Instrumentation

A gas chromatograph equipped with a capillary column coupled to a mass spectrometer with an electron ionization source is recommended.

3.3. GC-MS Parameters

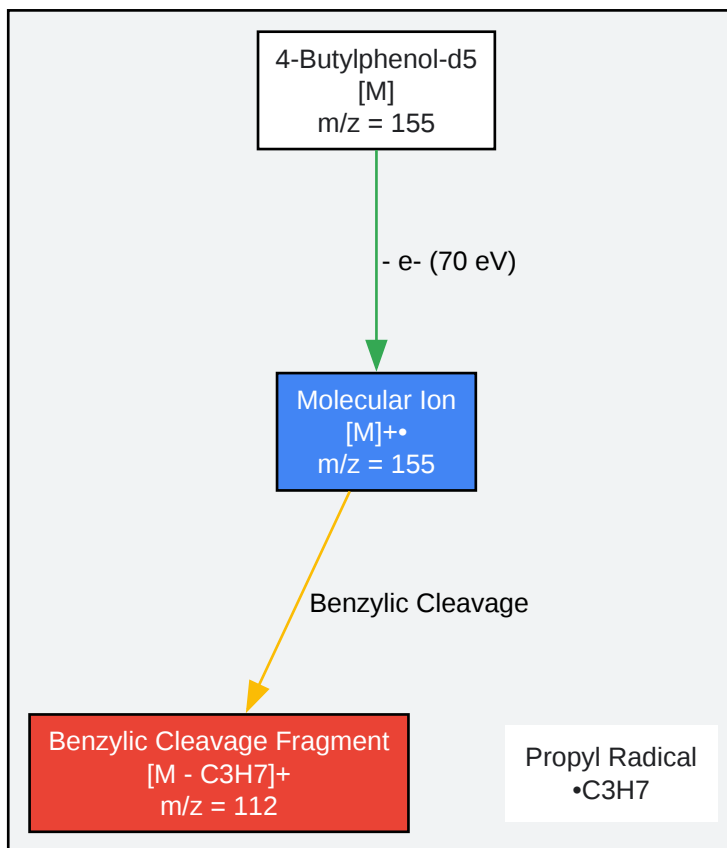
Parameter	Recommended Setting
Gas Chromatograph	
Injection Volume	1 μ L
Injector Temperature	260°C
Injection Mode	Splitless
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Column	30 m x 0.25 mm ID x 0.25 μ m film thickness (e.g., DB-5MS or equivalent)
Oven Program	Initial temp 50°C, hold for 2 min; ramp at 10°C/min to 300°C, hold for 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Source Temperature	230°C
Quadrupole Temperature	150°C
Mass Range	50-300 amu
Acquisition Mode	Full Scan or Selected Ion Monitoring (SIM)

Note: For quantitative analysis, SIM mode is recommended, monitoring m/z 155 and 112.

Fragmentation Pathway Visualization

The primary fragmentation pathway of **4-Butylphenol-d5** upon electron ionization is depicted below.

Fragmentation Pathway of 4-Butylphenol-d5



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Caption: Fragmentation of **4-Butylphenol-d5**.

Conclusion

The mass spectrometry fragmentation of **4-Butylphenol-d5** is characterized by a prominent molecular ion at m/z 155 and a base peak at m/z 112, resulting from a predictable benzylic cleavage. The provided GC-MS protocol offers a robust starting point for method development for the detection and quantification of this compound. These application notes serve as a valuable resource for researchers in analytical chemistry and related fields.

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